

Application Notes & Protocols: Catalytic Transformations of 2,6-Dichloro-3-hydroxyisonicotinaldehyde

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Compound of Interest

Compound Name: 2,6-Dichloro-3-hydroxyisonicotinaldehyde

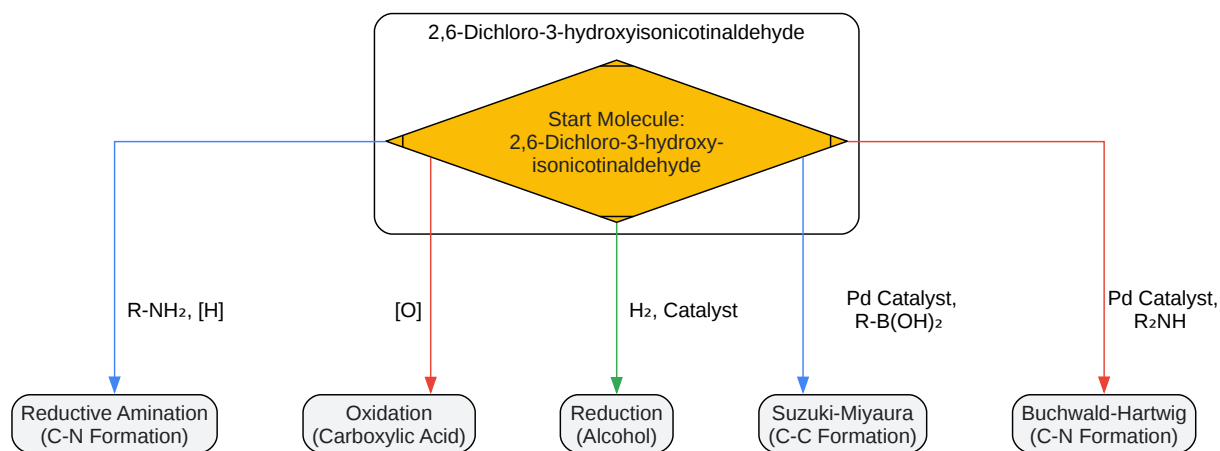
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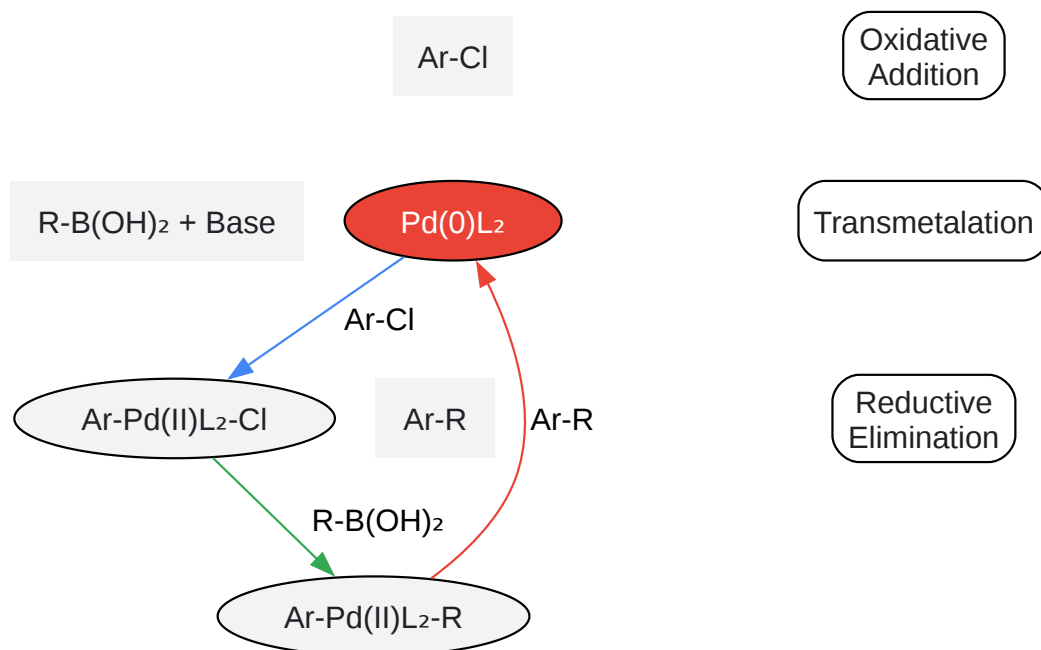
Introduction: A Versatile Heterocyclic Scaffold

2,6-Dichloro-3-hydroxyisonicotinaldehyde is a multifunctional pyridine derivative poised for strategic elaboration in synthetic chemistry.^[1] Its utility stems not from a single, predefined reaction pathway, but from the orthogonal reactivity of its distinct functional groups: a nucleophilically-receptive aldehyde, a phenolic hydroxyl group, and two chloro-substituents at positions amenable to transition metal-catalyzed cross-coupling. This combination makes it a valuable building block for generating libraries of complex molecules, particularly in the fields of medicinal chemistry and materials science.

The electron-deficient nature of the pyridine ring, further accentuated by the two chlorine atoms, governs the reactivity of each site. The C2 and C6 positions are prime targets for palladium-catalyzed reactions, while the aldehyde at C4 offers a gateway for C-N and C-O bond formation through reductive and oxidative processes. This guide provides detailed protocols and the underlying scientific rationale for key catalytic transformations of this versatile scaffold.



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Sources

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